

Chemical Structure and Nomenclature

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Compound of Interest

Compound Name: *z-glu-otbu*

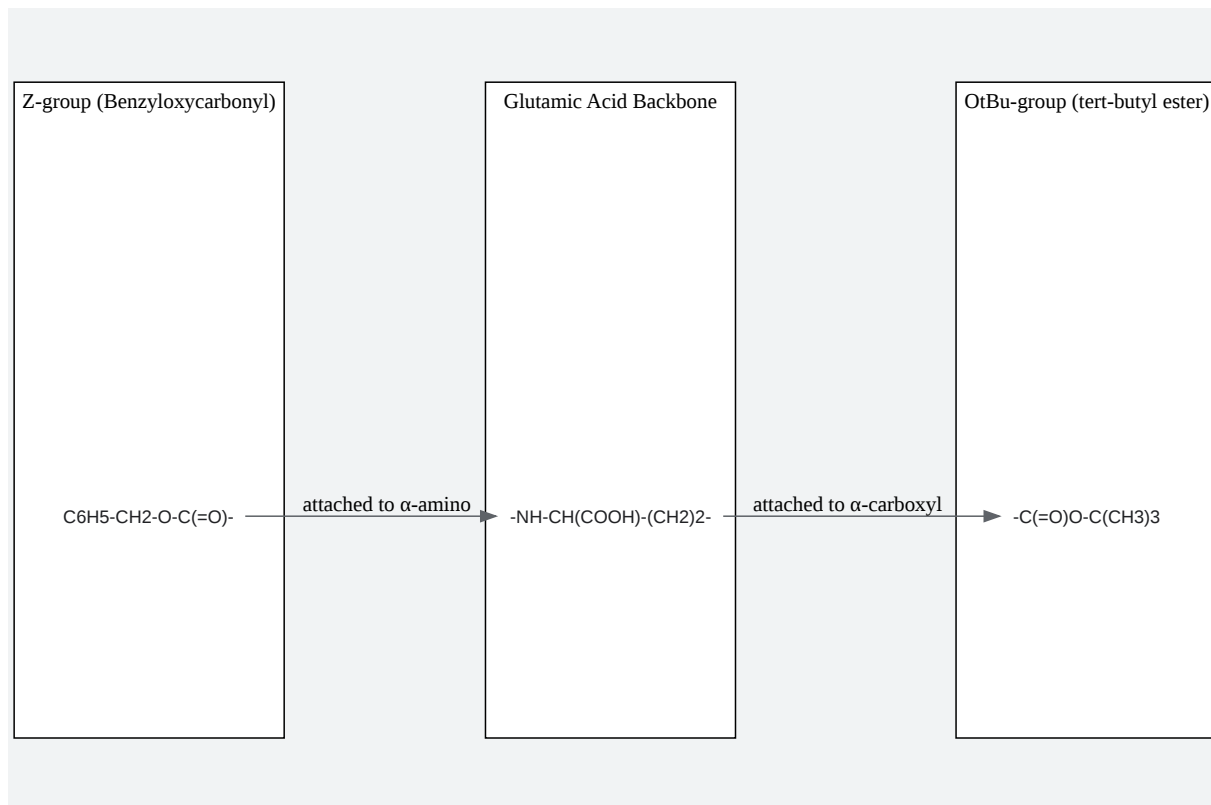
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Z-Glu-OtBu is a derivative of the amino acid L-glutamic acid. Its structure is characterized by two key protecting groups:

- **Z-group (Benzyloxycarbonyl):** This group is attached to the α -amino group of the glutamic acid backbone. It serves to prevent the amino group from participating in unwanted side reactions during peptide synthesis.^[1]
- **OtBu group (tert-butyl ester):** This group protects the α -carboxyl group of glutamic acid. The bulky tert-butyl group provides steric hindrance, preventing this carboxyl group from reacting out of turn.

It is important to distinguish **Z-Glu-OtBu** (CAS 5891-45-2), where the tert-butyl ester is on the α -carboxyl group, from its isomer, Z-Glu(OtBu)-OH (CAS 3886-08-6), where the tert-butyl ester is on the γ -carboxyl group.^{[1][2]} This guide focuses on the former. The presence of these protecting groups allows for the selective formation of peptide bonds involving the unprotected γ -carboxyl group.



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Caption: Chemical structure of **Z-Glu-OtBu**.

Physicochemical Properties

Z-Glu-OtBu is typically supplied as a white crystalline powder.^{[2][3]} Its key physicochemical properties are summarized in the table below.

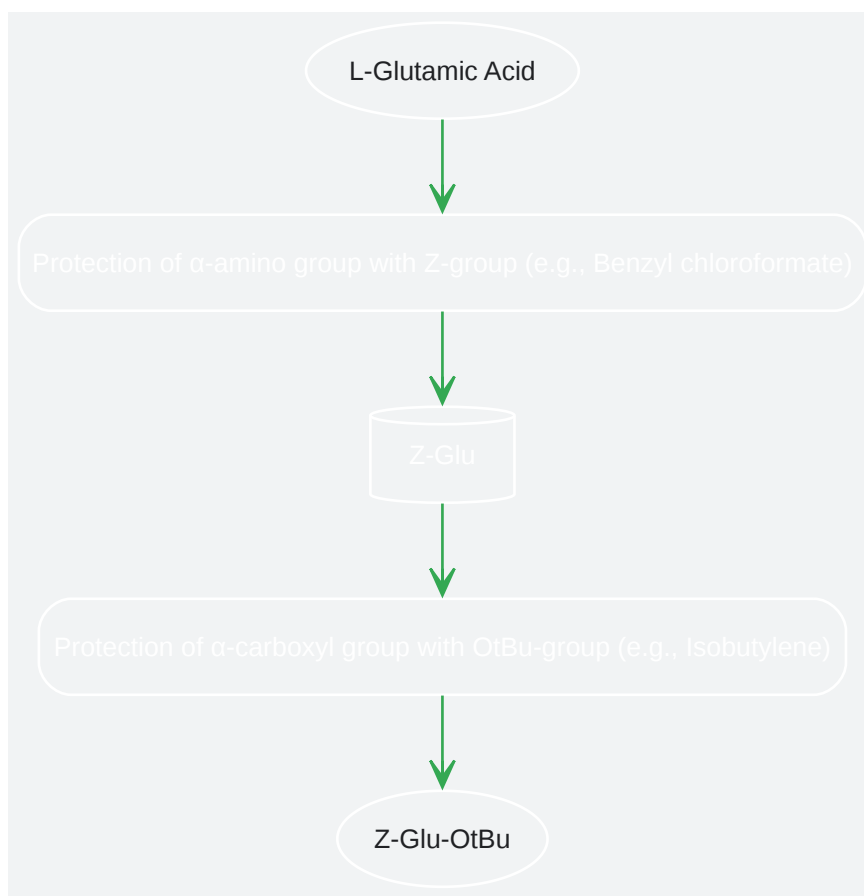
Property	Value	Reference(s)
CAS Number	5891-45-2	
Molecular Formula	C ₁₇ H ₂₃ NO ₆	
Molecular Weight	337.37 g/mol	
Appearance	White crystalline powder	
Melting Point	81.0 to 85.0 °C	
Boiling Point	522.6 °C at 760 mmHg	
Density	1.2 ± 0.1 g/cm ³	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage Conditions	2-8°C	

Synthesis of Z-Glu-OtBu

The synthesis of **Z-Glu-OtBu** is typically achieved through a multi-step process involving the protection of the functional groups of L-glutamic acid. A general synthetic workflow is outlined below.

Experimental Protocol: General Synthesis

The synthesis involves the esterification of glutamic acid with benzyl alcohol and tert-butyl alcohol. This process requires the use of an esterification catalyst such as dicyclohexylcarbodiimide (DCC) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC). The reaction is carried out in a suitable solvent, and the final product is purified through filtration or extraction.



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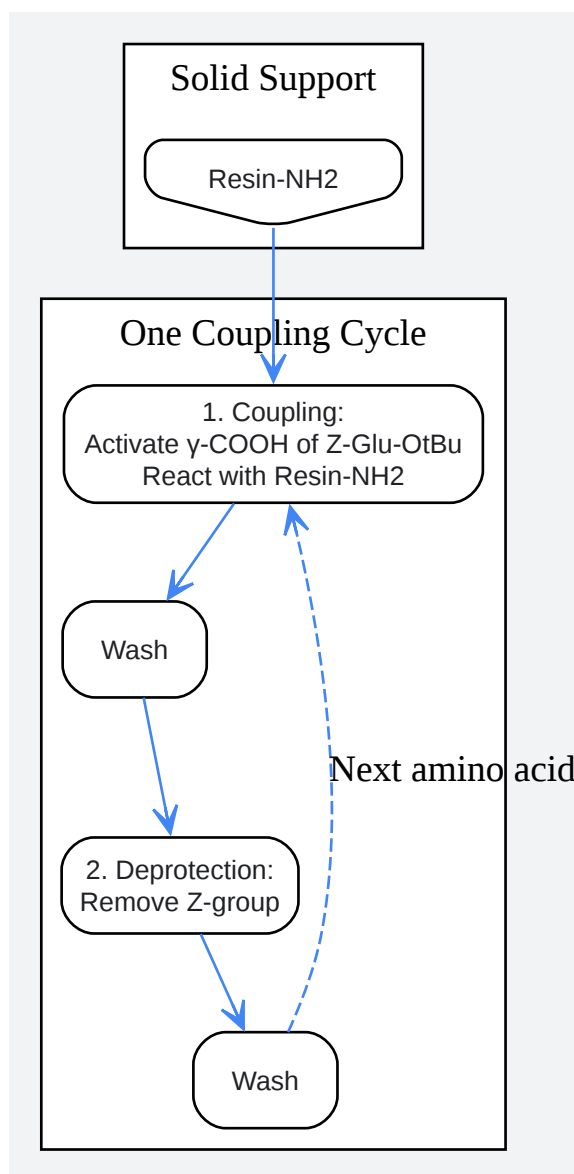
Caption: General workflow for the synthesis of **Z-Glu-OtBu**.

Applications in Peptide Synthesis

Z-Glu-OtBu is a valuable building block in peptide synthesis, particularly in Solid-Phase Peptide Synthesis (SPPS). Its protected functional groups allow for the controlled, stepwise addition of amino acids to a growing peptide chain attached to a solid resin support.

Role in Solid-Phase Peptide Synthesis (SPPS)

In SPPS, **Z-Glu-OtBu**, with its protected amino and α-carboxyl groups, can be incorporated into a growing peptide chain. The unprotected γ-carboxyl group is activated and coupled to the free amino group of the peptide-resin. Following this coupling step, the Z-group of the newly added glutamic acid residue is selectively removed (deprotection), revealing a new free amino group ready for the next coupling cycle. This iterative process of coupling and deprotection allows for the synthesis of a desired peptide sequence.



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Caption: Simplified workflow of **Z-Glu-OtBu** in SPPS.

Safety and Handling

While **Z-Glu-OtBu** has low toxicity, it is important to handle it with care in a laboratory setting. Standard safety protocols should be followed, including the use of personal protective equipment to avoid contact with eyes and skin.

In summary, **Z-Glu-OtBu** is a cornerstone reagent for chemists and pharmaceutical scientists, enabling the precise construction of complex peptides for research and therapeutic

applications. Its well-defined structure and properties make it an indispensable tool in the development of novel peptide-based drugs.

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References

- 1. Buy Z-Glu(OtBu)-OH | 3886-08-6 [smolecule.com]
- 2. echemi.com [echemi.com]
- 3. Z-GLU-OTBU [chembk.com]
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